

Oxadiazon's Selectivity in Tomato Cultivars: A Comparative Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxadiazon

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This guide provides an objective comparison of the selectivity of the herbicide **oxadiazon** in different processing tomato cultivars. The information is supported by experimental data to aid in research and development decisions.

Executive Summary

Oxadiazon, a protoporphyrinogen oxidase (PPO) inhibiting herbicide, demonstrates a high degree of selectivity in several processing tomato cultivars.^{[1][2][3]} Experimental findings indicate that pre-planting applications of **oxadiazon** at rates up to 625 g ha⁻¹ resulted in no observable visual injury or adverse effects on the fruit yield of the tomato hybrids Acangata 9992, H-9553, and HMX 7885.^{[1][2]} This high selectivity, coupled with its effectiveness in controlling problematic weeds such as American black nightshade (*Solanum americanum*), positions **oxadiazon** as a valuable tool in tomato cultivation.^{[1][2][3]} This guide presents a detailed analysis of **oxadiazon**'s performance and compares it with other herbicides commonly used in tomato production.

Comparative Performance of Herbicides in Tomato

The following tables summarize the quantitative data on the selectivity of **oxadiazon** and alternative herbicides in various tomato cultivars.

Table 1: Selectivity of **Oxadiazon** in Processing Tomato Cultivars^{[1][2][3]}

Tomato Cultivar	Oxadiazon Rate (g ha ⁻¹)	Visual Phytotoxicity	Impact on Fruit Yield
Acangata 9992	125 - 625	No visual injury observed	No negative effect
H-9553	125 - 625	No visual injury observed	No negative effect
HMX 7885	125 - 625	No visual injury observed	No negative effect

Table 2: Performance of Alternative Herbicides in Tomato Cultivars

Herbicide	Tomato Cultivar(s)	Application Rate	Visual Phytotoxicity	Impact on Yield
Metribuzin	Heinz 1706 (susceptible), Fireball (tolerant)	0.5 mg/L (in nutrient culture)	Varied by cultivar; tolerance increased with seedling age.	Severe phytotoxicity at higher rates can reduce yield.[4]
Rimsulfuron	Bos 3155	0.0175 - 0.035 kg/ha	Excellent safety, no significant phytotoxicity observed.[5]	No negative impact on yield. [5]
Halosulfuron-methyl	Ohio 8245, M82, E6203, 7983	34.7 - 70 g ha ⁻¹	Minimal and transient stunting and chlorosis observed in some varieties, particularly E6203 and M82. [2][6]	No significant yield reduction observed.[2][6]
Pendimethalin	Not specified	1.0 kg/ha (pre-transplanting)	Little to no effect on growth when applied before transplanting.[7]	-
S-metolachlor	Not specified	800 g a.i. ha ⁻¹ (post-transplant)	Significant visual injury when applied 7 and 14 days after transplanting, but not at 28 days.[8]	No significant yield reduction despite early visual injury.[8]

Experimental Protocols

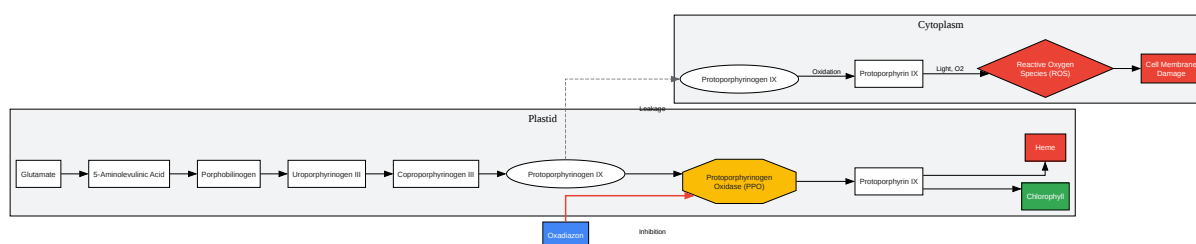
Oxadiazon Selectivity Evaluation in Tomato Cultivars[1][2]

- **Experimental Design:** Field trials were conducted using a randomized block design with four replications for each of the three tomato hybrids (Acangata 9992, H-9553, and HMX 7885).
- **Treatments:** Five rates of **oxadiazon** (125, 250, 375, 500, and 625 g ha⁻¹) were applied at the pre-planting of tomato seedlings. A control group with no herbicide application was also included.
- **Application:** The herbicide was applied to the soil surface before the mechanical transplanting of tomato seedlings.
- **Data Collection:**
 - **Phytotoxicity:** Visual assessments for any signs of crop injury, such as stunting, chlorosis, or necrosis, were conducted at regular intervals after application.
 - **Yield:** At the end of the growing season, the total fruit yield from each plot was harvested and weighed to determine any impact of the herbicide treatments.
- **Weed Control:** The effectiveness of **oxadiazon** in controlling target weeds, specifically American black nightshade, was also evaluated.

Visualizations

Signaling Pathway

Oxadiazon functions by inhibiting the enzyme protoporphyrinogen oxidase (PPO), a key enzyme in the tetrapyrrole biosynthesis pathway, which is responsible for the production of both chlorophyll and heme.^{[7][9][10][11]} Inhibition of PPO leads to the accumulation of protoporphyrinogen IX, which then leaks from the plastid into the cytoplasm. In the cytoplasm, it is oxidized to protoporphyrin IX. This accumulation of protoporphyrin IX, in the presence of light and oxygen, generates reactive oxygen species (ROS) that cause lipid peroxidation and membrane damage, ultimately leading to cell death in susceptible plants.^{[12][13][14]}

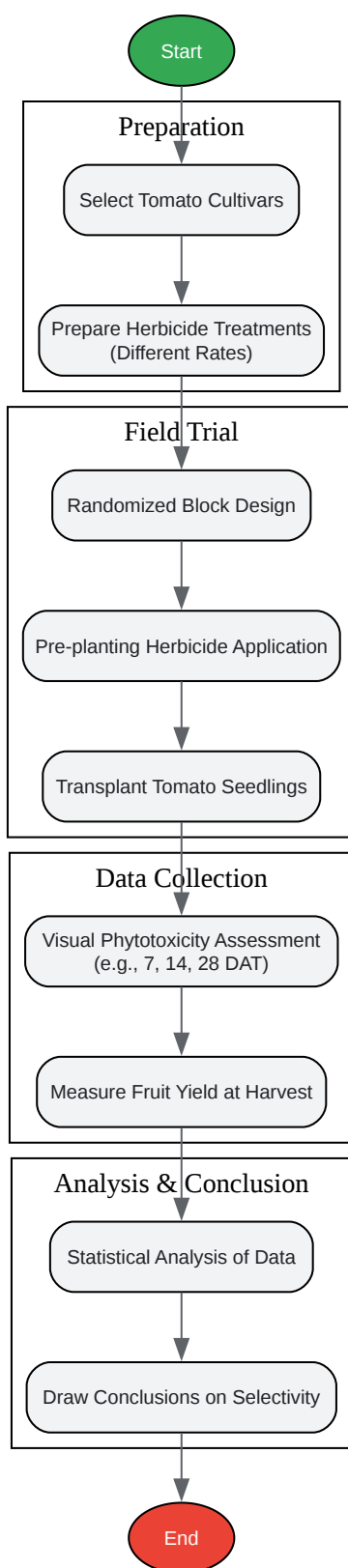


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Caption: Mechanism of action of **Oxadiazon**.

Experimental Workflow

The following diagram illustrates the workflow for evaluating the selectivity of herbicides in tomato cultivars.



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Caption: Experimental workflow for herbicide selectivity.

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